

Personal protective equipment for handling OGG1-IN-08

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Compound of Interest

Compound Name: OGG1-IN-08

Cat. No.: B1677187

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Essential Safety and Handling Guide for OGG1-IN-08

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **OGG1-IN-08**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

OGG1-IN-08 is a potent inhibitor of 8-oxoguanine DNA glycosylase 1 (OGG1) and requires careful handling to avoid potential health hazards. The following table summarizes the required Personal Protective Equipment (PPE).

Area of Protection	Required PPE	Specifications
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times when handling the compound.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) are mandatory.
Skin and Body	Laboratory coat	A standard lab coat should be worn to prevent skin contact.
Respiratory	Use in a well-ventilated area	Work should be conducted in a fume hood to avoid inhalation of any dust or aerosols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **OGG1-IN-08** is provided below for quick reference.

Property	Value
Chemical Name	3,4-dichloro-N'-hydroxy-benzo[b]thiophene-2-carboximidamide
CAS Number	350997-39-6
Molecular Formula	C ₉ H ₆ Cl ₂ N ₂ OS
Molecular Weight	261.1 g/mol
Appearance	A crystalline solid
Solubility	DMF: 5 mg/mL DMSO: 10 mg/mL DMSO:PBS (pH 7.2) (1:3): 0.25 mg/mL

Safe Handling and Storage

Proper handling and storage are crucial for maintaining the stability and integrity of **OGG1-IN-08**.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[\[1\]](#)

Storage:

- Store the solid compound at -20°C for long-term stability.
- Stock solutions should be stored at -80°C for up to six months, or at -20°C for up to one month.[\[2\]](#)
- Aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[2\]](#)

Step-by-Step Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions.

Accidental Release Measures:

- Use personal protective equipment.
- Avoid dust formation.
- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation.

- Sweep up and shovel.
- Keep in suitable, closed containers for disposal.

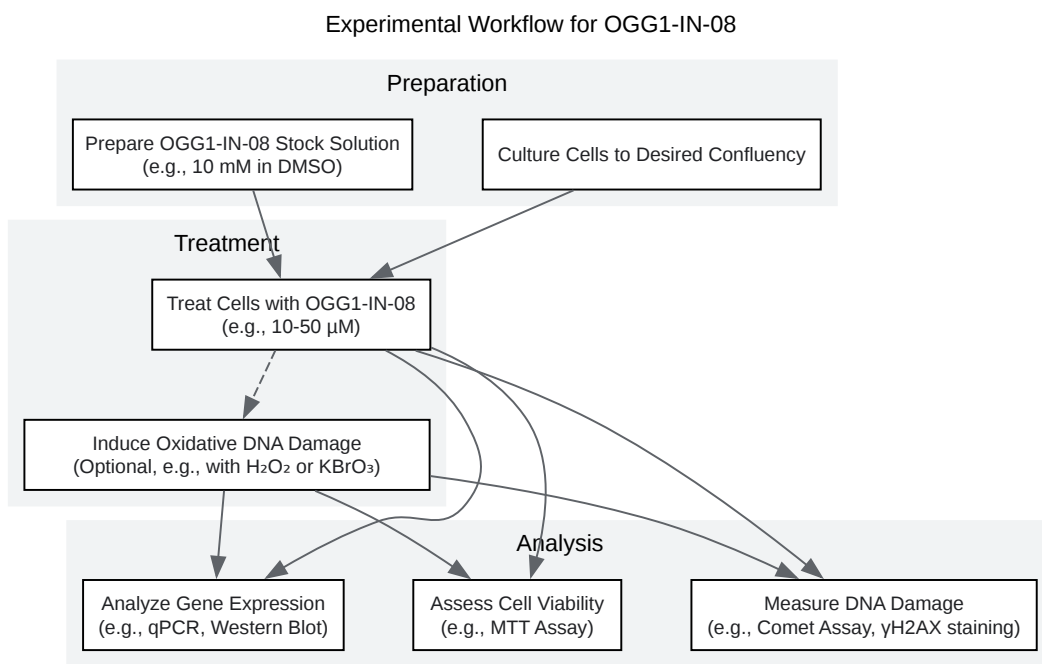
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Unused Compound and Contaminated Materials: Dispose of as hazardous waste. Do not allow the product to reach the sewage system.
- Packaging: Dispose of contaminated packaging as unused product.

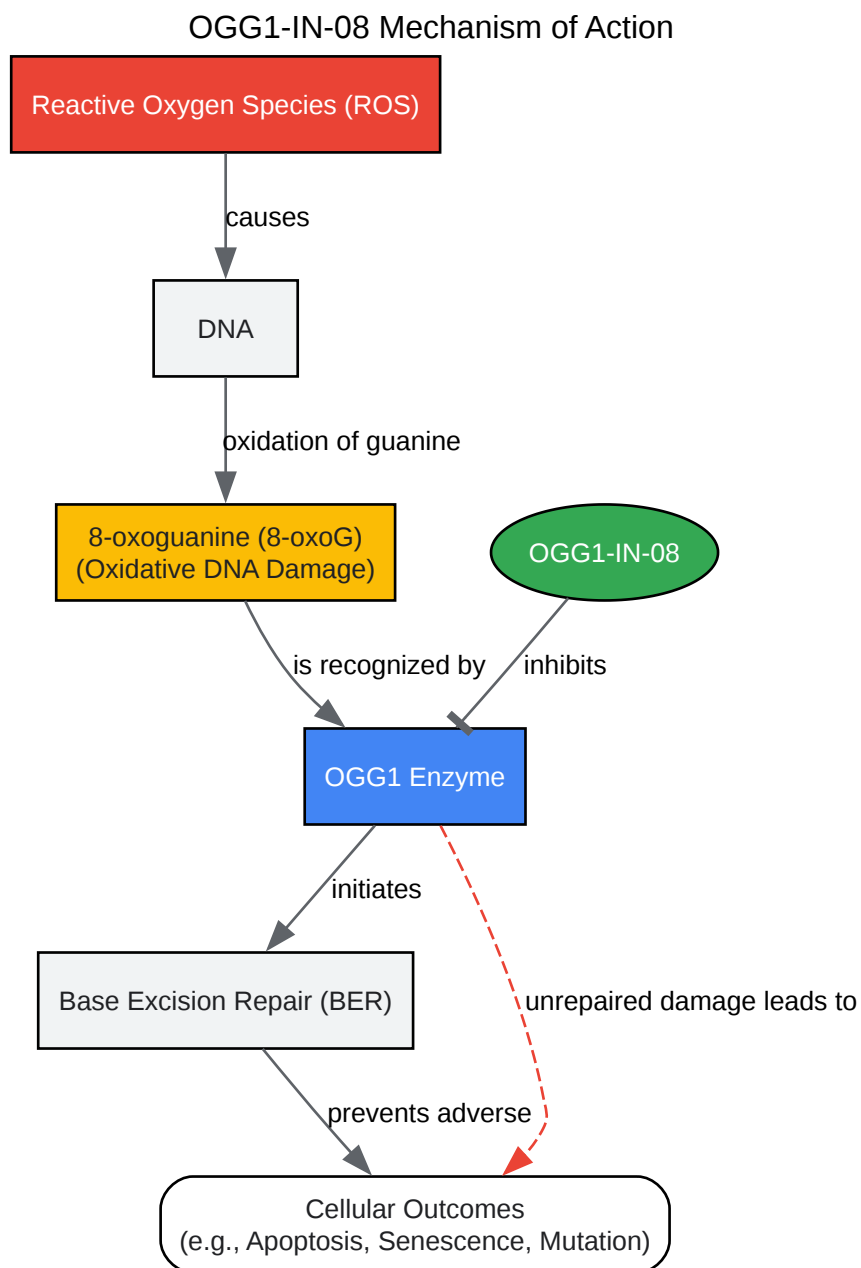
Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for using **OGG1-IN-08** and the general signaling pathway it inhibits.



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Caption: A typical workflow for in vitro experiments using **OGG1-IN-08**.



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Caption: Inhibition of the OGG1-mediated base excision repair pathway by **OGG1-IN-08**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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